

Introduction: The Versatile Precursor in Modern Chemistry

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Compound of Interest

Compound Name: *Ruthenium(III) chloride hydrate*

Cat. No.: *B3024216*

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Ruthenium(III) chloride hydrate ($\text{RuCl}_3 \cdot x\text{H}_2\text{O}$) is a cornerstone compound in the field of transition metal chemistry.^[1] As a member of the platinum group metals, ruthenium is renowned for its potent catalytic abilities, and its hydrated chloride form is the most common and versatile starting material for accessing a vast array of ruthenium-based complexes and materials.^{[1][2]} This dark brown or black solid, consisting of ruthenium in the +3 oxidation state, chlorine, and a variable amount of water molecules, serves as a critical precursor in organic synthesis, materials science, and emerging biomedical applications.^{[2][3]} Its significance lies in its ability to facilitate a wide range of chemical transformations, often under mild conditions, making it invaluable for developing sustainable and efficient chemical processes.^[4] This guide provides a comprehensive overview of its properties, applications, and handling protocols, tailored for researchers, scientists, and professionals in drug development.

Core Physicochemical and Structural Properties

Ruthenium(III) chloride hydrate typically appears as a dark brown to black, hygroscopic powder or crystalline solid.^{[5][6]} While the anhydrous form (RuCl_3) is insoluble in water, the hydrate is soluble in water and other polar solvents, a critical property for its use in solution-phase chemistry.^{[1][6]} The "hydrate" designation, often with the formula $\text{RuCl}_3 \cdot x\text{H}_2\text{O}$, indicates a variable water content, which can influence its reactivity and solubility. Commercially available forms often approximate a trihydrate.^[1]

In the solid state, anhydrous RuCl_3 exists in two main polymorphs. The black α -form features a layered structure, while the dark brown, metastable β -form consists of face-sharing octahedral

chains.[1] The hydrated form's structure in solution is complex, often involving various aquo-chloro species. This inherent flexibility in its coordination sphere is a key reason for its broad utility as a precursor.

Table 1: Key Physicochemical Properties of **Ruthenium(III) Chloride Hydrate**

Property	Value	Reference(s)
CAS Number	14898-67-0	[7]
Molecular Formula	$\text{RuCl}_3 \cdot x\text{H}_2\text{O}$	[6][8]
Molecular Weight	207.43 g/mol (anhydrous basis)	[8]
Appearance	Dark brown to black powder or crystalline solid	[2][5]
Solubility	Soluble in water and polar solvents; decomposes in hot water. Insoluble in cold water and ethanol. Soluble in hydrochloric acid.	[1][5][6]
Melting Point	>300-500°C (decomposes)	[1][9]
Oxidation State	Ru(III)	[2]
Hygroscopic Nature	Yes	[10]

Synthesis and Commercial Availability

Industrially, the preparation of hydrated ruthenium(III) chloride often involves complex multi-step processes. One common laboratory-scale synthesis involves dissolving ruthenium hydroxide or hydrated ruthenium dioxide in hydrochloric acid, followed by evaporation and crystallization.[5][11] Another method involves the high-temperature chlorination of ruthenium metal powder.[1][11] Due to the complexity and potential hazards of these syntheses, most researchers procure the compound from specialized chemical suppliers. It is available in various grades, from technical grade to high-purity (e.g., 99.98% trace metals basis)

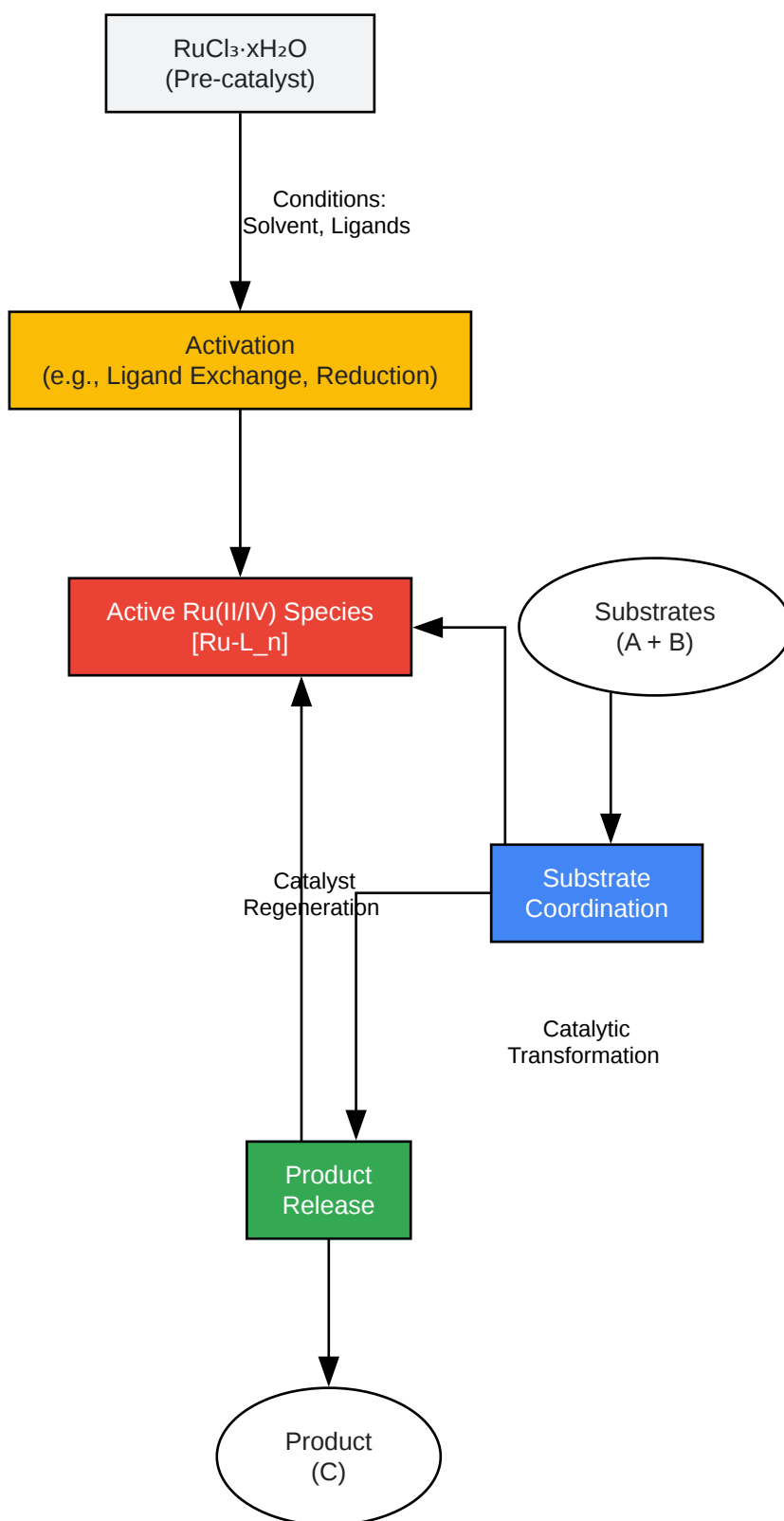
ReagentPlus® grade, ensuring suitability for a range of applications from general synthesis to high-performance electronic materials.[\[12\]](#)[\[13\]](#)

The Catalyst Precursor: A Workhorse in Organic Synthesis

The primary and most celebrated role of $\text{RuCl}_3 \cdot x\text{H}_2\text{O}$ is as a precursor for a multitude of homogeneous and heterogeneous catalysts.[\[14\]](#) Its effectiveness stems from ruthenium's ability to access multiple stable oxidation states (especially Ru(II), Ru(III), and Ru(IV)), allowing it to participate in diverse reaction mechanisms.[\[1\]](#)

Key Catalytic Applications:

- **Hydrogenation:** Ruthenium catalysts derived from $\text{RuCl}_3 \cdot x\text{H}_2\text{O}$ are highly effective for the hydrogenation of various functional groups, including alkenes and alkynes.[\[2\]](#) They often operate under milder conditions than other catalysts, offering high selectivity.[\[2\]](#)
- **Oxidation:** It is a precursor for catalysts used in the oxidation of alcohols to aldehydes and ketones.[\[2\]](#) These reactions often proceed via ruthenium-oxo intermediates that facilitate the electron transfer process.[\[2\]](#)
- **Olefin Metathesis:** $\text{RuCl}_3 \cdot x\text{H}_2\text{O}$ is the starting material for synthesizing the Nobel Prize-winning Grubbs' catalysts.[\[5\]](#) These catalysts are pivotal in olefin metathesis, a powerful reaction for forming carbon-carbon double bonds, which has revolutionized polymer chemistry and complex molecule synthesis.[\[2\]](#)
- **C-H Activation:** Modern synthetic methods increasingly utilize ruthenium catalysts for hydroarylation reactions via C-H bond activation.[\[15\]](#) Using simple $\text{RuCl}_3 \cdot x\text{H}_2\text{O}$ as the precursor provides a cost-effective and efficient system for coupling aromatic ketones with olefins.[\[15\]](#)



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Caption: Conceptual catalytic cycle initiated by $\text{RuCl}_3 \cdot x\text{H}_2\text{O}$.

Experimental Protocol: Synthesis of 2-Ethyl-3-methylquinoline

The following protocol is illustrative of the use of $\text{RuCl}_3 \cdot x\text{H}_2\text{O}$ as a catalyst precursor in organic synthesis, based on its documented application.^[5]^[13]

Objective: To synthesize 2-ethyl-3-methylquinoline from a primary aromatic amine and triallylamine using a ruthenium catalyst generated in situ.

Materials:

- **Ruthenium(III) chloride hydrate** ($\text{RuCl}_3 \cdot x\text{H}_2\text{O}$)
- Primary aromatic amine (e.g., aniline)
- Triallylamine
- Anhydrous solvent (e.g., Toluene or Dioxane)
- Inert gas (Nitrogen or Argon)
- Standard glassware for organic synthesis (round-bottom flask, condenser)
- Magnetic stirrer and heating mantle

Methodology:

- **System Preparation:** Assemble a round-bottom flask with a magnetic stir bar and a reflux condenser. Flame-dry the glassware under vacuum and backfill with an inert gas (N_2 or Ar) to ensure anhydrous conditions.
- **Reagent Addition:** To the flask, add the primary aromatic amine (1.0 eq), triallylamine (1.2 eq), and the anhydrous solvent.
- **Catalyst Introduction:** Add a catalytic amount of **Ruthenium(III) chloride hydrate** (e.g., 1-5 mol%).

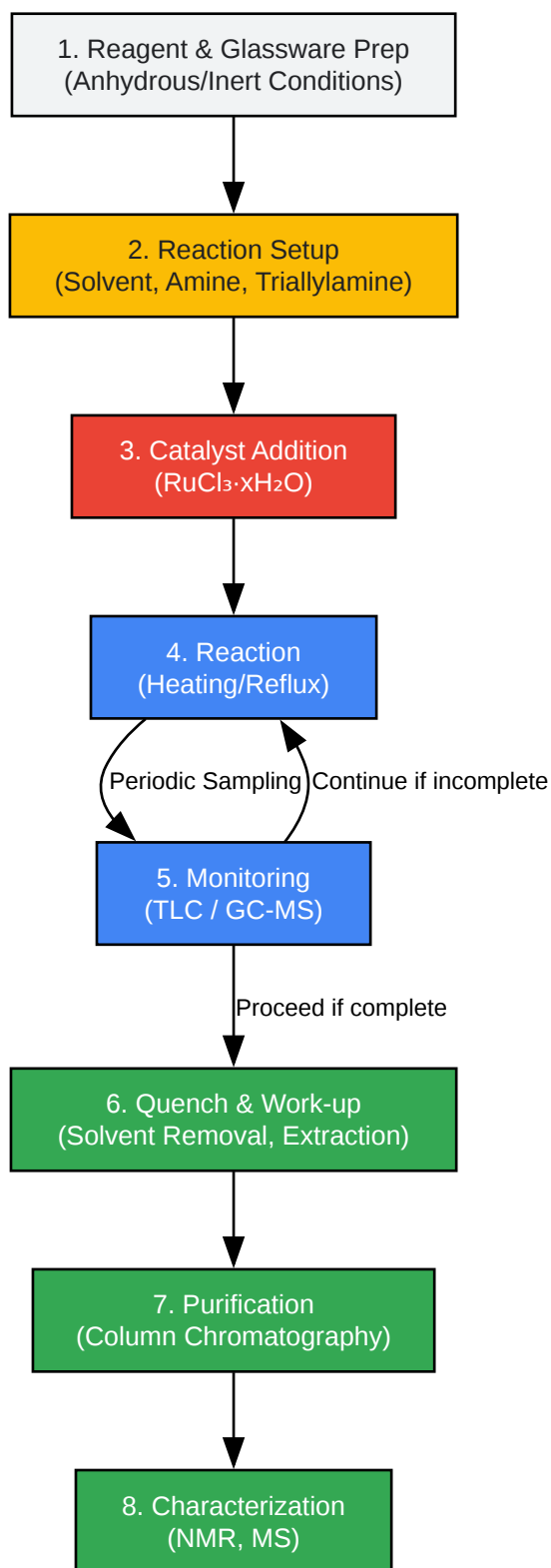
- **Reaction:** Heat the mixture to reflux under the inert atmosphere. Monitor the reaction progress using an appropriate technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Remove the solvent under reduced pressure.
- **Purification:** Dissolve the crude residue in a suitable solvent (e.g., ethyl acetate) and wash with water and brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate.
- **Isolation:** Purify the crude product by column chromatography on silica gel to obtain the pure 2-ethyl-3-methylquinoline.
- **Characterization:** Confirm the structure and purity of the final product using spectroscopic methods such as ^1H NMR, ^{13}C NMR, and Mass Spectrometry.

This self-validating protocol ensures that the final product is confirmed through rigorous characterization, validating the success of the catalytic transformation.

Applications in Materials Science and Drug Development

Beyond traditional catalysis, $\text{RuCl}_3 \cdot x\text{H}_2\text{O}$ is a key ingredient in creating advanced materials.

- **Thin Films and Electronics:** It serves as a precursor for depositing thin films of ruthenium and its oxides, which are used in microelectronics for manufacturing memory devices and integrated circuits due to their high conductivity and thermal stability.^[3]
- **Energy Conversion:** The compound is used to synthesize electrocatalysts for fuel cells and for the oxygen evolution reaction (OER) in water splitting.^{[3][14]} It is also employed as a sensitizer in dye-sensitized solar cells (DSSCs), where ruthenium-based dyes absorb light to initiate the energy conversion process.^[3]
- **Nanomaterials:** $\text{RuCl}_3 \cdot x\text{H}_2\text{O}$ is a common starting material for the synthesis of ruthenium nanoparticles, which have diverse applications in catalysis, drug delivery, and sensors.^[4]

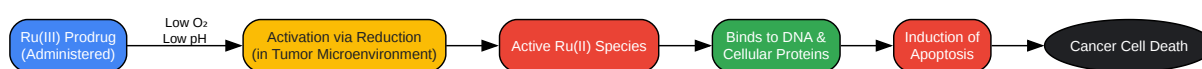


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Caption: Standard workflow for a RuCl₃·xH₂O catalyzed organic reaction.

Emerging Role in Drug Development

A compelling area of modern research is the investigation of ruthenium complexes as anticancer agents.[4] Compounds like NAMI-A and KP1019, which are ruthenium(III) complexes, have entered clinical trials.[16] $\text{RuCl}_3 \cdot x\text{H}_2\text{O}$ serves as a fundamental starting material for synthesizing novel ruthenium-based drug candidates.[14][16] The proposed mechanism involves the Ru(III) compound acting as a prodrug, which is then reduced to a more reactive Ru(II) species within the hypoxic (low-oxygen) environment of a tumor. This active species can then bind to DNA and other biomolecules, inducing apoptosis (programmed cell death) in cancer cells.



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Caption: Conceptual pathway for Ru-based anticancer prodrugs.

Safety, Handling, and Storage

Ruthenium(III) chloride hydrate is a hazardous substance and must be handled with appropriate precautions.

- **Hazards:** It is classified as harmful if swallowed, may be corrosive to metals, and causes severe skin burns and eye damage.[8][10][17] It is also very toxic to aquatic life with long-lasting effects.[8][10]
- **Personal Protective Equipment (PPE):** Always wear protective gloves, chemical-resistant clothing, and eye/face protection (goggles and face shield).[7][18][19] Use a NIOSH-approved respirator if dust formation is likely.[8][19]
- **Handling:** Handle only in a well-ventilated area, preferably under a chemical fume hood.[7][10] Avoid creating dust.[19] Wash hands thoroughly after handling.[10]
- **Storage:** Store in a dry, cool, and well-ventilated place.[19][20] Keep the container tightly closed as the material is hygroscopic.[10] Store in a corrosion-resistant container.[10]

- Spills and Disposal: In case of a spill, avoid dust formation, sweep up, and place in a suitable container for disposal.[10][19] Do not allow the material to enter drains.[19][21] Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[10][20]

Conclusion

Ruthenium(III) chloride hydrate (CAS 14898-67-0) is far more than a simple inorganic salt; it is a versatile and indispensable tool for the modern scientist. Its role as a precursor to highly active catalysts has profoundly impacted organic synthesis, enabling the construction of complex molecules with greater efficiency and selectivity. Furthermore, its applications in materials science are contributing to advancements in electronics and renewable energy. As research continues, its potential in medicinal chemistry, particularly in the development of novel anticancer therapeutics, highlights a promising future. A thorough understanding of its properties, applications, and safety protocols is essential for harnessing the full potential of this remarkable compound.

References

- Safety Data Sheet: Ruthenium(III)
- News - What is ruthenium III chloride used for?. HENAN CHEMSINO CHEMICAL CO.,LTD.
- Ruthenium(III)
- Ruthenium(III)
- CAS 14898-67-0: Ruthenium(III)
- Ruthenium(III)
- SAFETY DATA SHEET - Merck Millipore. Merck Millipore.
- Ruthenium (III)
- Ruthenium Trichloride CAS No 14898-67-0 MATERIAL SAFETY D
- Ruthenium(III)
- SAFETY DATA SHEET - Fisher Scientific. Fisher Scientific.
- What is the synthesis of Hydrated Ruthenium(III) chloride?. Guidechem.
- **Ruthenium(III) chloride hydrate**: CAS No. 14898-67-0. Colonial Metals Inc.
- Ruthenium(III) chloride ReagentPlus 14898-67-0. Sigma-Aldrich.
- 14898-67-0, R 0772, Ruthenium(III)
- MATERIAL SAFETY DATA SHEET - RUTHENIUM TRICHLORIDE (For Synthesis). Loba Chemie.
- Ruthenium(III)
- Ruthenium(III) chloride 38.0-42.0 Ru 14898-67-0. Sigma-Aldrich.

- Ruthenium(III)
- Ruthenium(III) chloride. Wikipedia.
- SAFETY DATA SHEET - Sigma-Aldrich. Sigma-Aldrich.
- Ruthenium(III)
- ruthenium (iii) chloride suppliers USA. Guidechem.
- Ruthenium(III)
- Ruthenium(III)
- Ruthenium(III)
- Synthesis and Characterization of Novel Ruthenium(III) Complexes with Histamine. PMC.
- Ruthenium(III) Chloride Complexes: RuCl_2^+ . Journal of the American Chemical Society.
- What is Ruthenium(III) Chloride and How is it Prepared?. Guidechem.
- **Ruthenium(III) chloride hydrate** from China manufacturer. Fujian Wolfa Biotechnology Co., Ltd.
- Ruthenium trichloride hydr
- Ruthenium Chloride as an Efficient Catalytic Precursor for Hydroarylation Reactions via C–H bond Activation.
- **Ruthenium(III) chloride hydrate** 99.98% trace metals basis. Sigma-Aldrich.
- Synthesis and Characterization of Ruthenium(III) Chloride Complexes with Some 1,2-Disubstituted Benzimidazoles and their Catalytic Activity.
- Process for the preparation and/or purification of ruthenium(III) chloride.
- 20759-14-2|Ruthenium(III)

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Sources

- 1. Ruthenium(III) chloride - Wikipedia [en.wikipedia.org]
- 2. Ruthenium(III) Chloride: A Key Catalyst in Modern Chemistry and Advanced Materials_Chemicalbook [chemicalbook.com]
- 3. News - What is ruthenium III chloride used for? [shlzpharma.com]
- 4. chemimpex.com [chemimpex.com]
- 5. Ruthenium(III) chloride hydrate | 14898-67-0 [chemicalbook.com]

- 6. CAS 14898-67-0: Ruthenium(III) chloride hydrate [cymitquimica.com]
- 7. carlroth.com:443 [carlroth.com:443]
- 8. fishersci.be [fishersci.be]
- 9. Ruthenium(III) chloride hydrate - Safety Data Sheet [chemicalbook.com]
- 10. assets.thermofisher.com [assets.thermofisher.com]
- 11. Page loading... [guidechem.com]
- 12. 氯化钌 (III) 水合物 - 三氯化钌 [sigmaaldrich.com]
- 13. lookchem.com [lookchem.com]
- 14. Ruthenium(III) chloride hydrate from China manufacturer - 福建沃尔法生物科技有限公司 [wolfabio.com]
- 15. pubs.acs.org [pubs.acs.org]
- 16. Synthesis and Characterization of Novel Ruthenium(III) Complexes with Histamine - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Ruthenium trichloride hydrate | Cl₃H₂ORu | CID 6093376 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 18. colonialmetals.com [colonialmetals.com]
- 19. cdhfinechemical.com [cdhfinechemical.com]
- 20. merckmillipore.com [merckmillipore.com]
- 21. oxfordlabfinechem.com [oxfordlabfinechem.com]
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